

Introduction: The Strategic Importance of the Morpholine Scaffold

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl 4-methylmorpholine-2-carboxylate*

Cat. No.: *B11783295*

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The morpholine ring is a privileged pharmacophore in modern medicinal chemistry, prized for its ability to improve the physicochemical properties of drug candidates, such as aqueous solubility and metabolic stability.^[1] Its unique conformational properties and capacity for hydrogen bonding have made it a ubiquitous component in a wide array of approved therapeutics and clinical candidates. This guide focuses on a specific, functionalized derivative, **Methyl 4-methylmorpholine-2-carboxylate**, a versatile building block for organic synthesis and drug discovery. By providing both a methyl ester handle for amide bond formation and a stable N-methylated tertiary amine, this molecule offers a pre-packaged, strategically-functionalized scaffold for library synthesis and lead optimization. Its Chemical Abstracts Service (CAS) number is 1548790-15-3.^[2]

Compound Identification and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are foundational to its application in research. **Methyl 4-methylmorpholine-2-carboxylate** is a heterocyclic organic compound featuring a morpholine core substituted at the 2-position with a methyl carboxylate group and at the 4-position with a methyl group.

Property	Value	Source
CAS Number	1548790-15-3	ChemicalBook[2]
Molecular Formula	C ₇ H ₁₃ NO ₃	ChemicalBook[2]
Molecular Weight	159.18 g/mol	ChemicalBook[2]
IUPAC Name	methyl 4-methylmorpholine-2-carboxylate	PubChem
SMILES	CN1CCOC(C1)C(=O)OC	PubChemLite[3]
InChI Key	LJIYTRWQOOXPCZ-UHFFFAOYSA-N	PubChemLite[3]

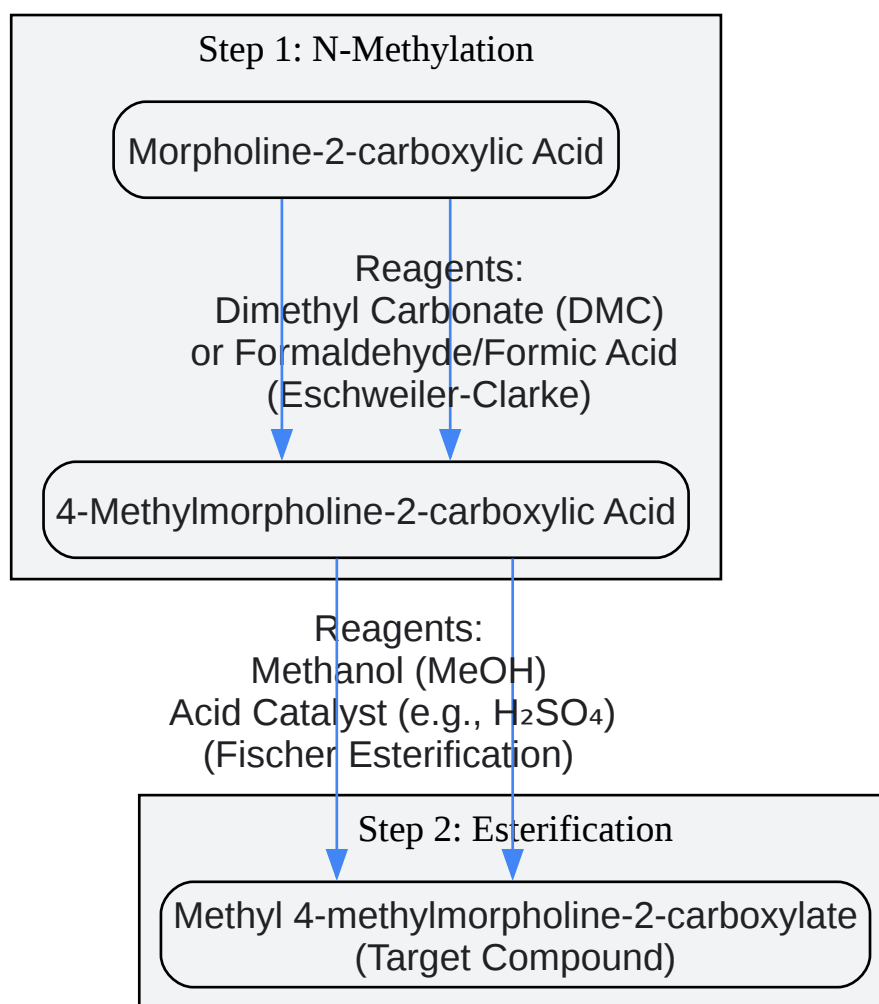
Note: Experimental physical properties such as boiling point, melting point, and density are not widely reported in public literature for this specific compound, likely due to its primary use as a synthetic intermediate rather than an isolated final product. Properties would be similar to other N-methylated morpholine esters.

Synthesis and Mechanistic Considerations

The synthesis of **Methyl 4-methylmorpholine-2-carboxylate** involves standard, high-yielding transformations common in synthetic organic chemistry. A logical and efficient pathway begins with a commercially available precursor, such as morpholine-2-carboxylic acid, and proceeds through sequential N-alkylation and esterification.

Proposed Synthetic Workflow

The causality behind this synthetic route is rooted in the differential reactivity of the functional groups. The secondary amine is a more potent nucleophile than the carboxylate anion, allowing for selective N-methylation as the initial step. Subsequent esterification of the carboxylic acid is a robust and well-established transformation.



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Caption: Proposed two-step synthesis of the target compound.

Expert Rationale for Reagent Selection:

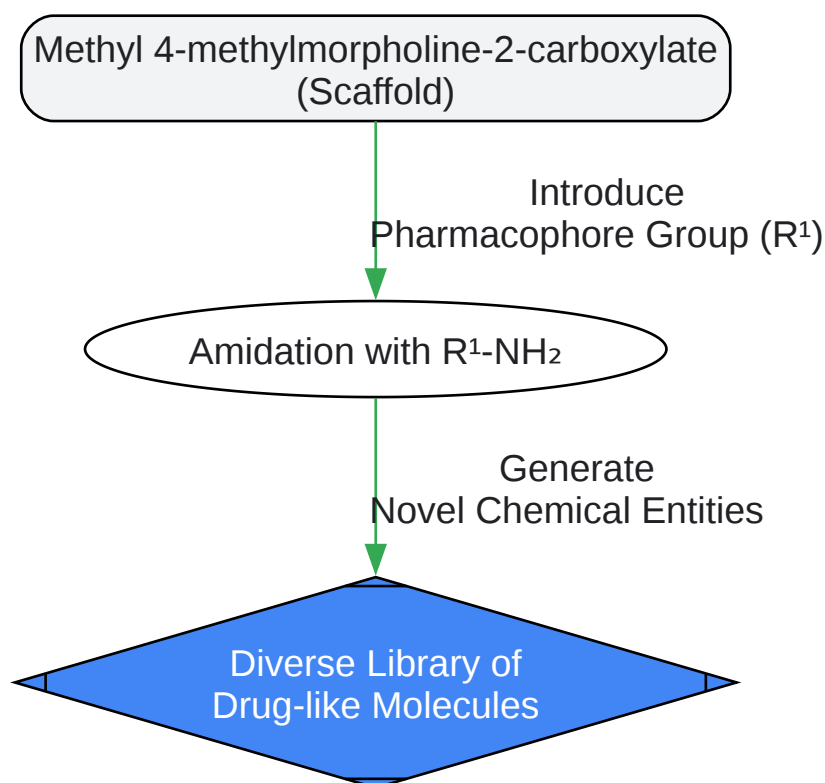
- **N-Methylation:** While traditional reagents like methyl iodide are effective, they are highly toxic. A greener and safer alternative is the use of dimethyl carbonate (DMC), which serves as an environmentally benign methylating agent.[4] The Eschweiler-Clarke reaction, using formaldehyde and formic acid, is another classic and high-yielding method for the exhaustive methylation of amines.[5]
- **Esterification:** Fischer-Speier esterification, which involves heating the carboxylic acid in an excess of the desired alcohol (methanol) with a strong acid catalyst, is a cost-effective and

straightforward method for producing the methyl ester. The excess methanol serves as both reactant and solvent, driving the equilibrium toward the product.

Applications in Drug Discovery: A Versatile Building Block

The true value of **Methyl 4-methylmorpholine-2-carboxylate** lies in its utility as a scaffold for generating diverse chemical libraries. Its two primary functional handles—the tertiary amine and the methyl ester—allow for orthogonal chemical modifications.

- **Amide Bond Formation:** The methyl ester is an ideal precursor for creating a diverse array of amides. By reacting it with various primary or secondary amines, researchers can rapidly introduce a wide range of substituents (R^1), exploring the chemical space crucial for identifying structure-activity relationships (SAR).^[1] This is a cornerstone reaction in medicinal chemistry for building complex molecules.^[6]
- **The N-Methyl Group:** The N-methylated tertiary amine provides several benefits. It often enhances metabolic stability by blocking N-dealkylation, a common metabolic pathway. Furthermore, it provides a basic handle that can be protonated at physiological pH, improving aqueous solubility—a critical parameter for oral bioavailability.
- **The Morpholine Core:** As a "space-directed" scaffold, the morpholine ring orients its substituents in a well-defined, chair-like conformation, which can be crucial for precise binding to a biological target.



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Caption: Role as a scaffold in combinatorial chemistry.

Experimental Protocol: Synthesis of Methyl 4-methylmorpholine-2-carboxylate

This protocol describes a self-validating, two-step synthesis from morpholine-2-carboxylic acid. Each step includes purification and assumes standard laboratory equipment and safety procedures.

Step 1: Synthesis of 4-Methylmorpholine-2-carboxylic acid

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add morpholine-2-carboxylic acid (10.0 g, 76.2 mmol).
- **Reagent Addition:** Add formic acid (9.2 mL, 244 mmol) followed by the slow, portion-wise addition of a 37% aqueous solution of formaldehyde (18.3 mL, 229 mmol) while stirring in an

ice bath to control the initial exotherm.

- **Reaction:** Heat the mixture to 100 °C and maintain under reflux for 12 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup and Isolation:** Cool the reaction mixture to room temperature. Remove the excess formic acid and water under reduced pressure using a rotary evaporator. The resulting crude solid is triturated with acetone, filtered, and dried under vacuum to yield 4-methylmorpholine-2-carboxylic acid. The structure should be confirmed by ¹H NMR spectroscopy.

Step 2: Synthesis of Methyl 4-methylmorpholine-2-carboxylate

- **Reaction Setup:** In a 250 mL round-bottom flask, suspend the 4-methylmorpholine-2-carboxylic acid (10.0 g, 68.9 mmol) obtained from Step 1 in anhydrous methanol (150 mL).
- **Catalyst Addition:** Cool the suspension in an ice bath and slowly add concentrated sulfuric acid (1.0 mL) dropwise with vigorous stirring.
- **Reaction:** Remove the ice bath and heat the mixture to reflux (approx. 65 °C) for 8 hours. Monitor the reaction by TLC.
- **Workup and Neutralization:** Cool the mixture to room temperature and carefully neutralize the acid by adding a saturated aqueous solution of sodium bicarbonate until effervescence ceases (pH ~7-8).
- **Extraction:** Remove the methanol under reduced pressure. Extract the aqueous residue with dichloromethane (3 x 75 mL).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The resulting crude oil can be purified by column chromatography on silica gel (using a gradient of ethyl acetate in hexanes) to yield the pure **Methyl 4-methylmorpholine-2-carboxylate**.
- **Characterization:** Confirm the final product's identity and purity using ¹H NMR, ¹³C NMR, and Mass Spectrometry.

Safety and Handling

While specific toxicology data for **Methyl 4-methylmorpholine-2-carboxylate** is not readily available, its safety profile can be inferred from related morpholine derivatives.

- General Hazards: Compounds of this class, particularly hydrochloride salts, can be harmful if swallowed and may cause skin and serious eye irritation.[\[7\]](#)
- Handling Precautions:
 - Work in a well-ventilated fume hood.
 - Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
 - Avoid inhalation of vapors and direct contact with skin and eyes.
 - Store in a tightly sealed container in a cool, dry place away from strong oxidizing agents.

References

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- To cite this document: BenchChem. [Introduction: The Strategic Importance of the Morpholine Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11783295/docs#introduction-the-strategic-importance-of-the-morpholine-scaffold>]

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